

A Comparative Guide to Analytical Standards of 3-Methyl-4-nitroaniline

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Compound of Interest

Compound Name: 3-Methyl-4-nitroaniline

Cat. No.: B015440

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For researchers, scientists, and professionals in drug development, the quality and reliability of analytical standards are paramount for accurate quantification and validation of analytical methods. This guide provides a comparative analysis of commercially available analytical standards for **3-Methyl-4-nitroaniline** (CAS No. 611-05-2), a key intermediate in the synthesis of various organic compounds. This document outlines the purity, analytical methodologies used for characterization, and provides detailed experimental protocols to assist in the selection of the most suitable standard for your research needs.

Comparison of 3-Methyl-4-nitroaniline Analytical Standards

The selection of an appropriate analytical standard depends on the specific requirements of the application, such as the need for a certified reference material (CRM) with metrological traceability versus a high-purity standard for routine analysis. The following table summarizes the specifications of **3-Methyl-4-nitroaniline** standards from various suppliers based on publicly available data and certificates of analysis.

Supplier	Product Number	Stated Purity/Assay	Analytical Method
Thermo Scientific	L13112	99.2% [1]	NMR, TLC [1]
Chem-Impex	02128	≥ 98%	GC [2]
TCI Chemicals	M1677	>97.0%	GC
Apollo Scientific	OR8927	Not specified	Not specified

Note: Data is compiled from supplier websites and available certificates of analysis. For the most current and detailed specifications, it is recommended to request a lot-specific Certificate of Analysis from the supplier.

Experimental Protocols for Quality Assessment

The purity of **3-Methyl-4-nitroaniline** analytical standards is typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC). Below are representative protocols for these analytical techniques.

High-Performance Liquid Chromatography (HPLC) Method

This method is adapted from established procedures for the analysis of nitroaniline compounds and is suitable for determining the purity of **3-Methyl-4-nitroaniline**.

Instrumentation and Conditions:

Parameter	Specification
HPLC System	A system with a UV-Vis or Diode Array Detector
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size)
Mobile Phase	Acetonitrile:Water (60:40 v/v) [3]
Flow Rate	1.0 mL/min [3]
Column Temperature	30°C [3]
Detection Wavelength	270 nm [3]
Injection Volume	10 μ L

Standard Preparation:

- Stock Solution (1000 μ g/mL): Accurately weigh approximately 10 mg of the **3-Methyl-4-nitroaniline** standard and dissolve it in a 10 mL volumetric flask with the mobile phase.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards in the desired concentration range (e.g., 1, 5, 10, 25, 50 μ g/mL).

Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions and record the chromatograms.
- The purity is calculated by the area percent method, where the area of the main peak is divided by the total area of all peaks in the chromatogram.

Gas Chromatography (GC) Method

This protocol is based on the US EPA Method 8131 for the analysis of aniline and its derivatives and is suitable for the determination of **3-Methyl-4-nitroaniline** purity.[\[4\]](#)

Instrumentation and Conditions:

Parameter	Specification
GC System	A system equipped with a Flame Ionization Detector (FID) or a Nitrogen-Phosphorus Detector (NPD)
Column	30 m x 0.25 mm ID, 0.25 μ m film thickness fused-silica capillary column (e.g., DB-5 or equivalent)
Carrier Gas	Helium with a constant flow rate of 1.0 mL/min
Injector Temperature	250°C
Detector Temperature	300°C
Oven Temperature Program	Initial temperature of 100°C, hold for 2 minutes, ramp to 250°C at 10°C/min, and hold for 5 minutes.
Injection Mode	Split (e.g., 50:1)
Injection Volume	1 μ L

Standard Preparation:

- Stock Solution (1000 μ g/mL): Accurately weigh approximately 10 mg of the **3-Methyl-4-nitroaniline** standard and dissolve it in a 10 mL volumetric flask with a suitable solvent such as methanol or acetone.
- Working Standard Solution: Dilute the stock solution to a suitable concentration for GC analysis (e.g., 100 μ g/mL).

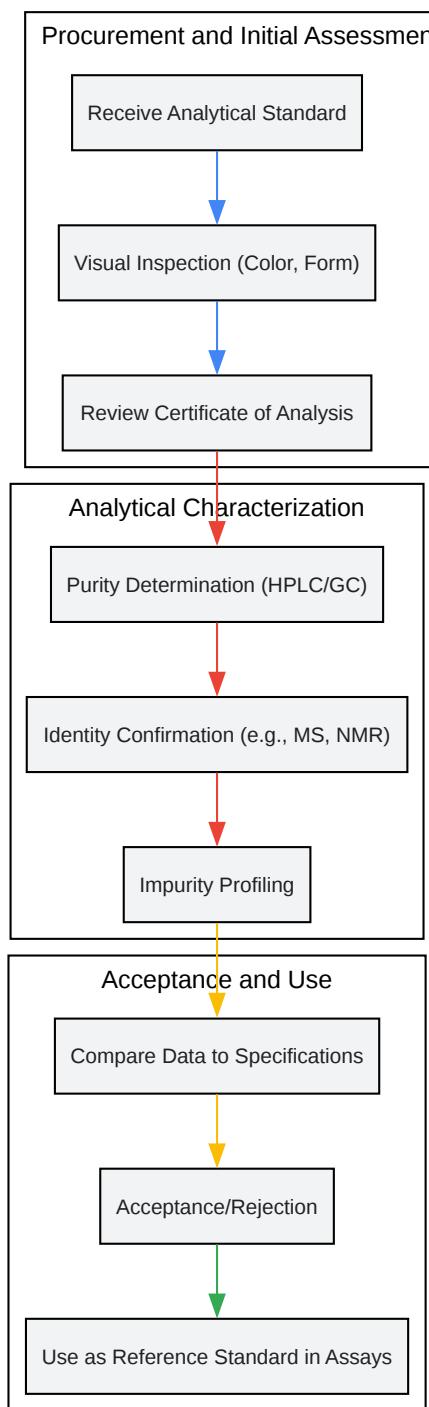
Procedure:

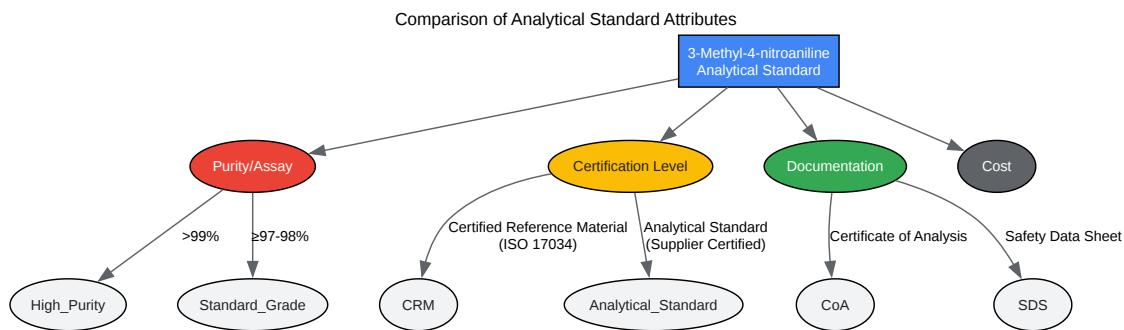
- Inject the working standard solution into the GC system.
- Record the chromatogram and determine the peak area of **3-Methyl-4-nitroaniline**.
- Purity is calculated using the area percent method.

Visualization of Analytical Workflow and Standard Comparison

To aid in the understanding of the processes and decision-making involved in utilizing analytical standards, the following diagrams are provided.

Workflow for Qualifying a 3-Methyl-4-nitroaniline Analytical Standard





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